Application Note: O-Phenylisourea Mediated Peptide Bond Formation

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Compound of Interest

Compound Name:	*O-phenylisourea*
Cat. No.:	*B8405981*

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Abstract & Strategic Overview

In the high-stakes landscape of peptide synthesis, controlling the reactivity of the carboxyl component is paramount to preventing racemization (epimerization) and side reactions like

-acylurea formation. While direct carbodiimide coupling (DCC/DIC) proceeds via a highly reactive

-acylisourea intermediate, this species is prone to racemization.

The

-phenylisourea mediated pathway—often operationalized as the Active Ester Method—involves the in situ or stepwise generation of an

-aryl isourea intermediate by reacting a carbodiimide with a phenol (e.g., pentafluorophenol,

-nitrophenol). This intermediate rearranges or reacts to form a stable yet reactive Phenyl Ester (Active Ester). These esters react cleanly with amines to form peptide bonds with superior stereochemical integrity compared to direct carbodiimide coupling.

Mechanism of Action

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The chemistry relies on the modulation of electrophilicity. The reaction proceeds through two distinct phases: Activation (formation of the isourea/active ester) and Aminolysis (peptide bond formation).

Phase 1: The O-Phenylisourea Intermediate

When a carboxylic acid is treated with a carbodiimide (e.g., DCC) in the presence of a phenol (

), the initial attack forms the

-acylisourea. However, the phenol acts as a nucleophile, attacking this intermediate to form the Active Phenyl Ester.

- Crucial Distinction: In the absence of the acid, the carbodiimide reacts with the phenol to form an

  -phenylisourea (

). This species can transfer the phenyl group or act as a dehydrating agent, but in peptide synthesis, it serves as the precursor to the active ester.

Phase 2: Aminolysis

The resulting Phenyl Ester (

) is less reactive than an acid chloride but more reactive than an alkyl ester. It undergoes aminolysis by the amine component (

) to form the amide bond (

) and releases the phenol as a leaving group.

Mechanistic Diagram (Graphviz)

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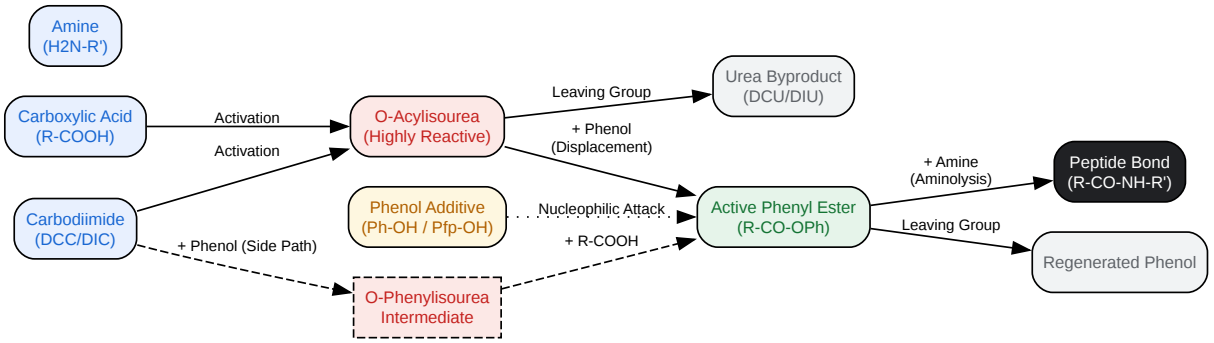

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Caption: The primary pathway (solid lines) involves O-acylisourea conversion to an Active Phenyl Ester. The dashed line represents the direct formation of **O-phenylisourea** species, which can also facilitate esterification.

Experimental Design & Reagent Selection

A. Reagent Choice

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Component	Recommended Reagent	Role & Rationale
Coupling Agent	DIC (Diisopropylcarbodiimide)	Liquid, soluble urea byproduct (in DCM). Preferred over DCC for solid-phase synthesis.[1]
Additive (Phenol)	Pentafluorophenol (Pfp-OH)	Forms highly reactive Pfp-esters. The electron-withdrawing fluorines enhance the leaving group ability of the phenol.
Alternative Additive	-Nitrophenol	Classic active ester reagent; yellow color allows visual monitoring of reaction progress (color disappears upon ester formation, reappears upon aminolysis).
Solvent	DMF or DCM	DCM is preferred for activation (active ester formation); DMF is preferred for the coupling step due to better peptide solubility.
Base	DIPEA (Die-isopropyl-ethylamine)	Use only if the amine component is a salt (e.g., HCl salt). Avoid excess base to prevent racemization.

B. Stoichiometry

- Activation Step: 1.0 eq Carboxylic Acid : 1.1 eq Carbodiimide : 1.1 eq Phenol.
- Coupling Step: 1.0 eq Active Ester : 1.0–1.2 eq Amine.

Detailed Protocol: Active Ester Synthesis via O-Phenylisourea

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Phase 1: Preparation of the Active Phenyl Ester

Objective: Convert the

-protected amino acid into a stable, isolable active ester.

- Setup: Flame-dry a round-bottom flask and purge with Nitrogen (

).
- Dissolution: Dissolve 1.0 equivalent (eq) of the

  -protected amino acid (e.g., Fmoc-Phe-OH) in dry Dichloromethane (DCM) or Ethyl Acetate (EtOAc). Concentration should be ~0.2 M.
- Additive Addition: Add 1.1 eq of the Phenol (e.g., Pentafluorophenol or

  -Nitrophenol). Stir until dissolved.
- Activation: Cool the solution to 0°C in an ice bath. Dropwise add 1.1 eq of DCC (or DIC) dissolved in a minimal amount of solvent.
  - Observation: If using DCC, a white precipitate of dicyclohexylurea (DCU) will begin to form within minutes.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature and stir for 2–4 hours.
  - Validation: Monitor by TLC. The starting acid spot should disappear, and a new, less polar spot (Active Ester) should appear.
- Workup (Isolation):
  - Filter off the precipitated urea byproduct (DCU).
  - Evaporate the solvent under reduced pressure.
  - Recrystallize the residue (usually from EtOH/Hexane) to obtain the pure Active Ester.

Phase 2: Peptide Coupling (Aminolysis)

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Objective: React the Active Ester with the amine component to form the peptide bond.

- Dissolution: Dissolve 1.0 eq of the isolated Active Ester in DMF (or DCM).
- Amine Preparation: In a separate vial, dissolve 1.1 eq of the Amine component (e.g., H-Ala-OMe·HCl).
  - Neutralization:[2] If the amine is a salt, add 1.1 eq of DIPEA to free the amine.
- Coupling: Add the amine solution to the Active Ester solution.
- Reaction: Stir at room temperature.
  - Time: Pfp-esters react typically within 30–60 minutes.

    -Nitrophenyl esters may take 12–24 hours.
  - Monitoring: If using

    -nitrophenol, the solution will turn yellow as the free nitrophenolate is released (if base is present).
- Quenching & Workup:
  - Dilute with EtOAc.
  - Wash sequentially with 5%

    (removes unreacted amine), 5%

    (removes released phenol), and Brine.
  - Dry over

    and concentrate.

Troubleshooting & Critical Parameters

Issue: Racemization[1][3][4]

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- Cause: Over-activation or presence of excess base promotes oxazolone formation.
- Solution: The Active Ester method is inherently low-racemization. Ensure the activation step (Phase 1) is kept cold (0°C) initially. Do not use base during the activation step unless absolutely necessary.

Issue: Slow Reaction Rate

- Cause: Steric hindrance on the amine or poor leaving group ability of the phenol.
- Solution: Switch from

  -nitrophenol to Pentafluorophenol (Pfp) or

  -Hydroxysuccinimide (HOSu). Add a catalyst like HOAt (1-Hydroxy-7-azabenzotriazole) to accelerate the aminolysis of the active ester.

Issue: -Acylurea Formation

- Cause: Rearrangement of the

  -acylisourea before the phenol can attack.
- Solution: This is the primary side reaction the Active Ester method avoids. Ensure the Phenol is added before the Carbodiimide. This ensures the phenol is available to intercept the isourea immediately upon formation.

References

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